

Spectroscopic Profile of 1-Nitro-2-naphthoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 1-Nitro-2-naphthoic acid

Cat. No.: B186672

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This technical guide provides a comprehensive overview of the spectroscopic data for **1-Nitro-2-naphthoic acid** (CAS No: 103987-83-3), a key organic intermediate. This document is intended for researchers, scientists, and professionals in the fields of chemical synthesis and drug development, offering a consolidated resource for the compound's structural characterization through Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

Introduction

1-Nitro-2-naphthoic acid is a nitrated derivative of 2-naphthoic acid. Its molecular structure, featuring a naphthalene core with both a nitro group and a carboxylic acid group in ortho positions, gives rise to a unique spectroscopic fingerprint. Accurate interpretation of its NMR, IR, and MS data is crucial for confirming its identity, purity, and for understanding its chemical behavior in various applications.

Spectroscopic Data

While a complete, publicly available dataset from a single source is not readily accessible, the following tables summarize the expected and reported spectroscopic characteristics for **1-Nitro-2-naphthoic acid** and related compounds. This information is compiled from various chemical databases and spectroscopic prediction tools.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Predicting the precise chemical shifts for **1-Nitro-2-naphthoic acid** requires computational methods or experimental data, which is not currently available in publicly accessible peer-reviewed literature. However, based on the analysis of similar structures, the following are the anticipated regions for the proton (^1H) and carbon (^{13}C) NMR signals.

Table 1: Predicted ^1H NMR Chemical Shifts for **1-Nitro-2-naphthoic acid**

Proton	Predicted Chemical Shift (ppm)	Multiplicity
Carboxylic Acid (-COOH)	> 10	Singlet
Aromatic Protons	7.5 - 9.0	Multiplets

Table 2: Predicted ^{13}C NMR Chemical Shifts for **1-Nitro-2-naphthoic acid**

Carbon	Predicted Chemical Shift (ppm)
Carboxylic Acid (-COOH)	165 - 175
Carbon bearing Nitro group (C-NO ₂)	140 - 150
Aromatic Carbons	120 - 140

Infrared (IR) Spectroscopy

The IR spectrum of **1-Nitro-2-naphthoic acid** is characterized by the vibrational frequencies of its key functional groups. The PubChem database indicates the availability of vapor phase IR spectra for this compound.^[1] The characteristic absorption bands are summarized below.

Table 3: Key IR Absorption Bands for **1-Nitro-2-naphthoic acid**

Functional Group	Vibrational Mode	Expected Wavenumber (cm ⁻¹)
O-H (Carboxylic Acid)	Stretching	3300 - 2500 (broad)
C=O (Carboxylic Acid)	Stretching	1710 - 1680
N-O (Nitro Group)	Asymmetric Stretching	1550 - 1500
N-O (Nitro Group)	Symmetric Stretching	1370 - 1330
C=C (Aromatic)	Stretching	1600 - 1450
C-H (Aromatic)	Bending (out-of-plane)	900 - 690

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of the molecule and its fragments. PubChem indicates the availability of GC-MS data for **1-Nitro-2-naphthoic acid** from the NIST Mass Spectrometry Data Center.[\[1\]](#)

Table 4: Mass Spectrometry Data for **1-Nitro-2-naphthoic acid**

Parameter	Value
Molecular Formula	C ₁₁ H ₇ NO ₄
Molecular Weight	217.18 g/mol
Expected Fragmentation Pattern	
[M] ⁺ •	217
[M-OH] ⁺	200
[M-NO ₂] ⁺	171
[M-COOH] ⁺	172

Experimental Protocols

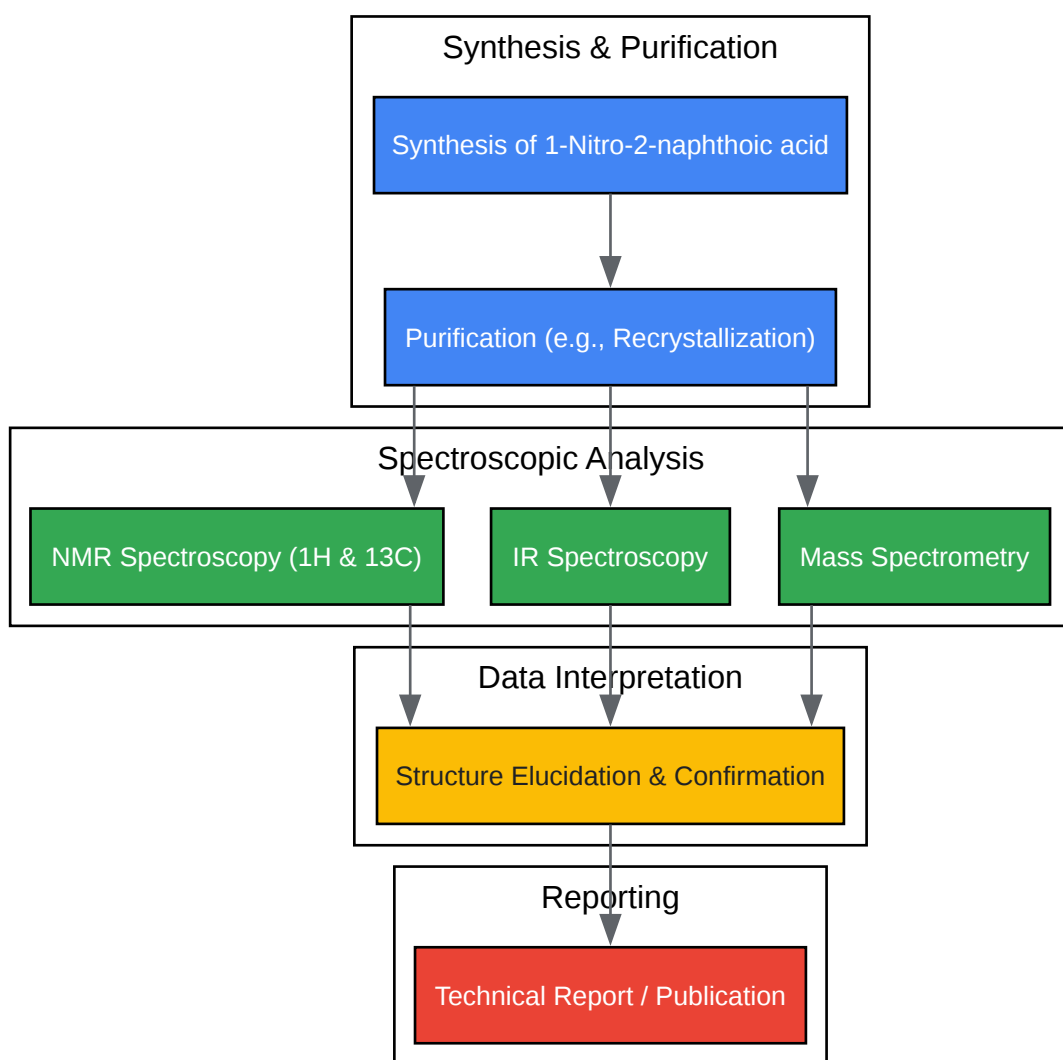
Detailed experimental protocols for the synthesis and spectroscopic characterization of **1-Nitro-2-naphthoic acid** are not readily available in the public domain. However, a general workflow for obtaining such data is presented below.

General Synthesis Approach

The synthesis of **1-Nitro-2-naphthoic acid** would likely involve the nitration of 2-naphthoic acid. A typical procedure would involve the use of a nitrating agent, such as a mixture of nitric acid and sulfuric acid, under controlled temperature conditions. Purification of the product would likely be achieved through recrystallization.

Spectroscopic Analysis Workflow

General Workflow for Spectroscopic Analysis

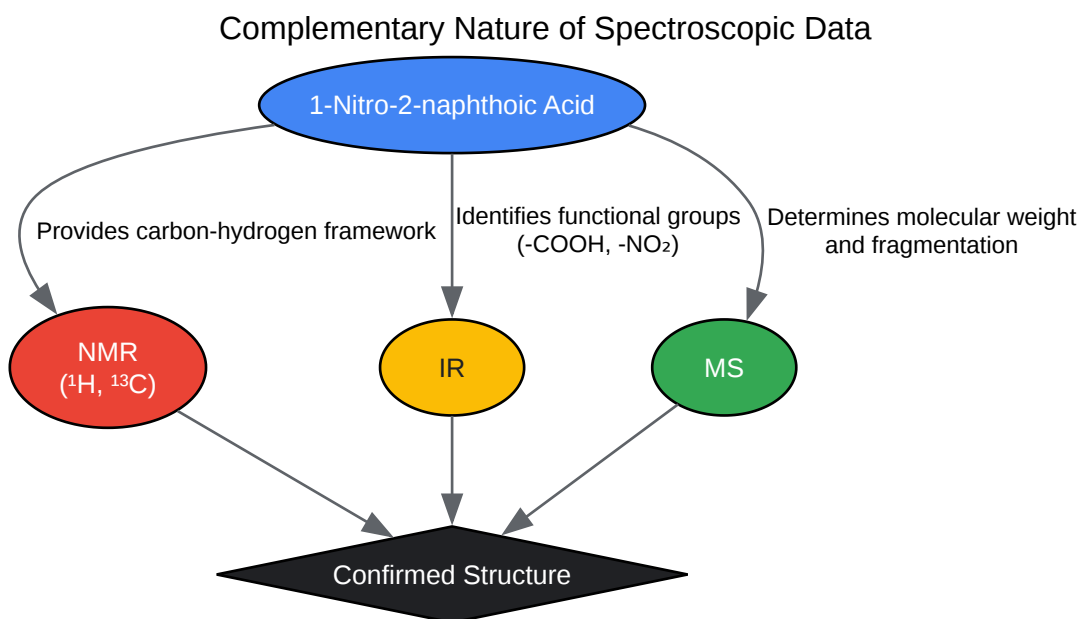


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General workflow for obtaining and analyzing spectroscopic data.

Inter-connectivity of Spectroscopic Data

The different spectroscopic techniques provide complementary information that, when combined, allows for the unambiguous identification of **1-Nitro-2-naphthoic acid**.



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Logical relationship of complementary spectroscopic techniques.

Conclusion

This technical guide provides a summary of the available and expected spectroscopic data for **1-Nitro-2-naphthoic acid**. While a complete experimental dataset in the public domain is elusive, the information presented here serves as a valuable resource for the identification and characterization of this important chemical compound. Further research to obtain and publish a complete set of experimental spectra is encouraged to facilitate future scientific endeavors.

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References

- 1. 1-Nitro-2-naphthoic acid | C₁₁H₇NO₄ | CID 575415 - PubChem [pubchem.ncbi.nlm.nih.gov]
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